

Application Notes: Assessing Intrinsic Factor-Mediated Vitamin B12 Uptake in Cell Culture

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Compound of Interest

Compound Name: *Intrinsic factor*

Cat. No.: *B3431398*

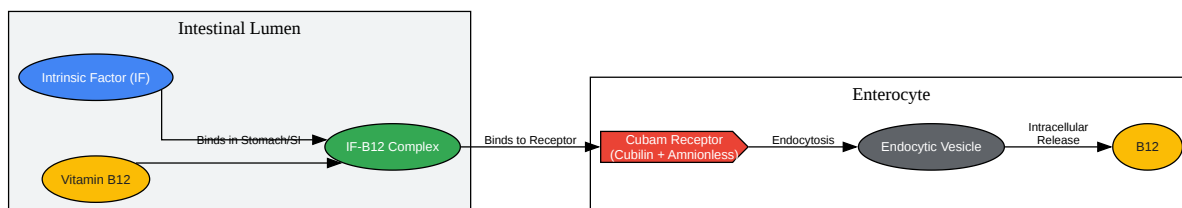
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Audience: Researchers, scientists, and drug development professionals.

Introduction: Vitamin B12 (cobalamin) is an essential micronutrient whose absorption in the intestine is critically dependent on the glycoprotein **intrinsic factor** (IF).[1] IF, produced by gastric parietal cells, binds to dietary B12, and this complex is then recognized by the cubam receptor on the apical surface of ileal enterocytes, triggering receptor-mediated endocytosis.[1][2] Studying this uptake mechanism in vitro is vital for understanding B12 deficiency disorders, such as pernicious anemia, and for developing novel oral drug delivery systems that hijack this natural transport pathway.[3][4] This document provides detailed protocols for two primary methods of assessing IF-mediated B12 uptake in cell culture models like Caco-2 cells, which form polarized monolayers resembling the intestinal epithelium.[5][6]

Physiological Pathway of IF-B12 Uptake

The physiological absorption of vitamin B12 is a multi-step process.[2] In the stomach, B12 is released from food proteins and binds to IF.[7] This IF-B12 complex travels to the terminal ileum, where it binds to a receptor complex called "cubam".[1] Cubam consists of two proteins, cubilin and amnionless, and mediates the endocytosis of the IF-B12 complex into the intestinal cell.[1]



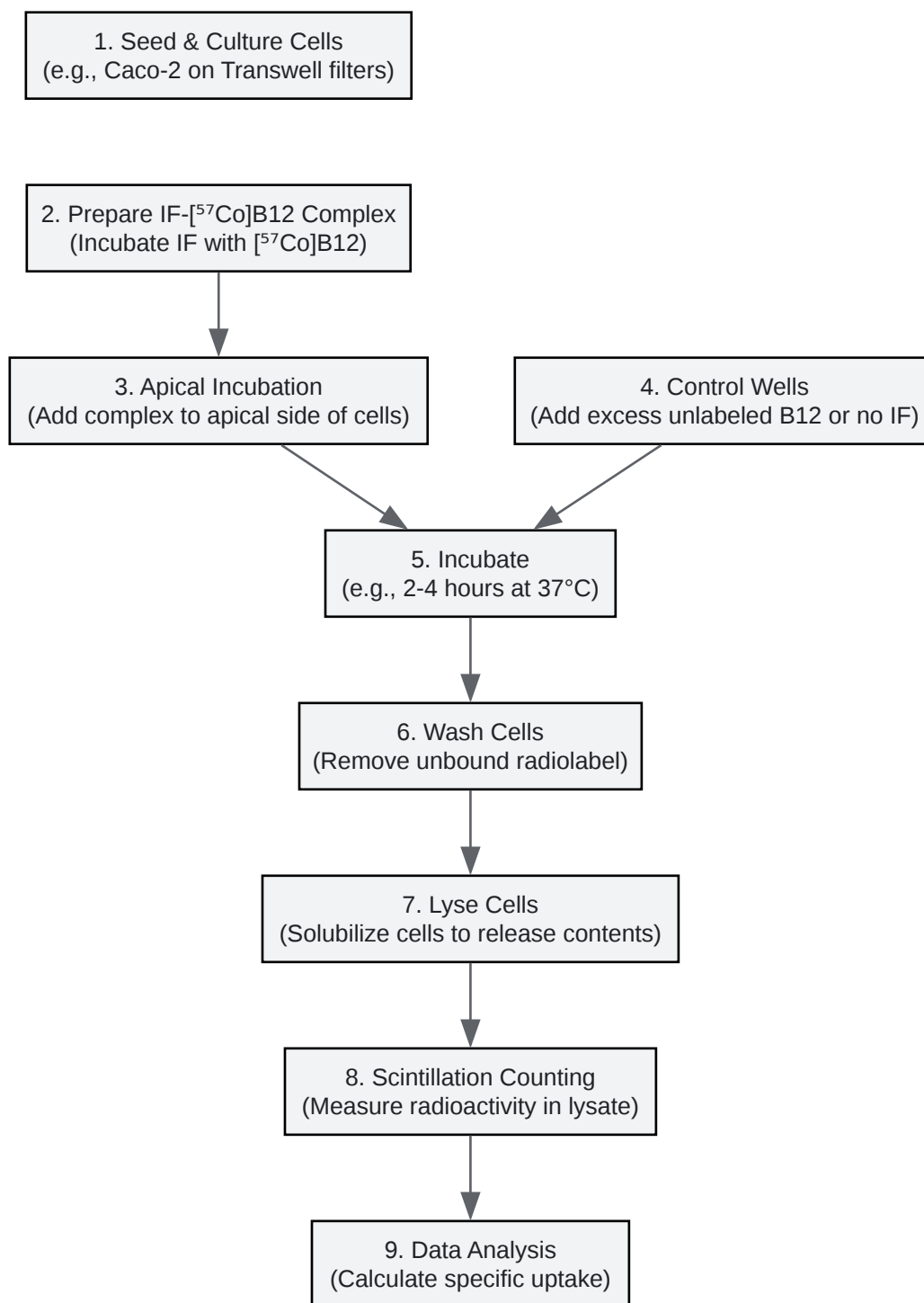
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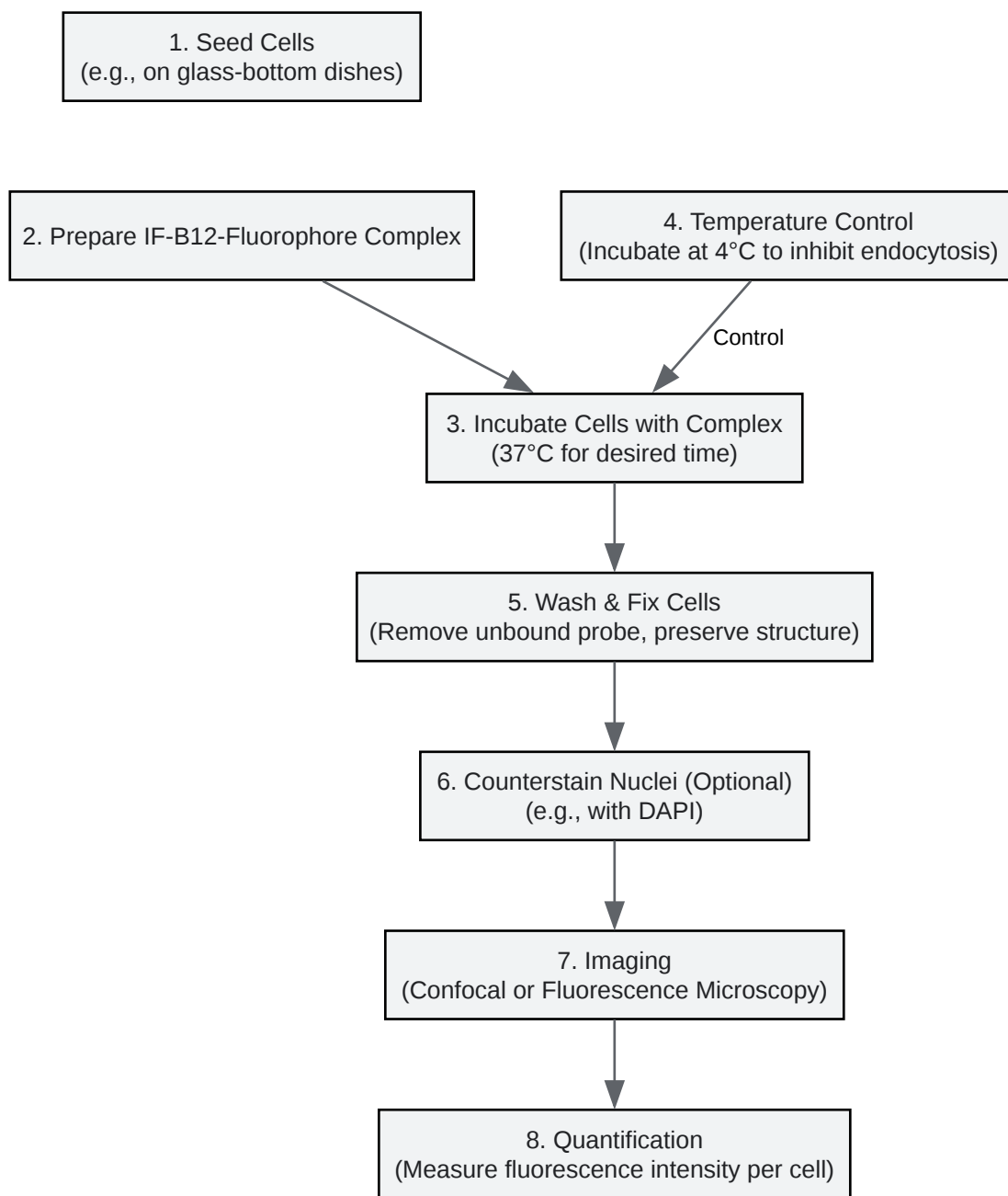
Caption: **Intrinsic factor**-mediated endocytosis of Vitamin B12.

Method 1: Radiolabeled Vitamin B12 Uptake Assay

This method offers high sensitivity and specificity for quantifying B12 uptake. It relies on a radiolabeled form of B12, typically with Cobalt-57 ($[^{57}\text{Co}]\text{B12}$), to track its movement into the cells.[5][8]

Experimental Workflow





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